

Application Note: HPLC Analysis of 4-Methoxy-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name: 4-Methoxy-N-methylaniline hydrochloride

Cat. No.: B168326

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Methoxy-N-methylaniline hydrochloride is a chemical intermediate used in the synthesis of various pharmaceutical compounds. Accurate and reliable analytical methods are crucial for quality control, ensuring the purity and identity of this starting material. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **4-Methoxy-N-methylaniline hydrochloride**. The described method is suitable for assay and purity determinations in a research or quality control environment.

Experimental

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector, autosampler, column oven, and a data acquisition and processing system.
- Chemicals:
 - 4-Methoxy-N-methylaniline hydrochloride** reference standard
 - Acetonitrile (HPLC grade)
 - Potassium dihydrogen phosphate (analytical grade)

- Orthophosphoric acid (analytical grade)
- Water (HPLC grade)

A reverse-phase HPLC method was developed for the analysis of **4-Methoxy-N-methylaniline hydrochloride**. The selection of a C18 column is based on its wide applicability and effectiveness in separating a broad range of small organic molecules, including aromatic amines.[1][2][3] The mobile phase, consisting of a phosphate buffer and acetonitrile, provides good peak shape and resolution. The UV detection wavelength is selected based on the chromophoric nature of the aniline derivative.

The quantitative parameters for the HPLC method are summarized in the table below.

Parameter	Value
Chromatographic Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	20 mM Potassium Dihydrogen Phosphate (pH 3.0) : Acetonitrile (60:40 v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	254 nm
Injection Volume	10 µL
Column Temperature	30 °C
Run Time	10 minutes

Detailed Experimental Protocols

- 20 mM Potassium Dihydrogen Phosphate (pH 3.0): Dissolve 2.72 g of potassium dihydrogen phosphate in 1000 mL of HPLC grade water. Adjust the pH to 3.0 with orthophosphoric acid. [4][5]
- Mobile Phase Mixture: Combine 600 mL of the 20 mM Potassium Dihydrogen Phosphate buffer (pH 3.0) with 400 mL of acetonitrile.[6]

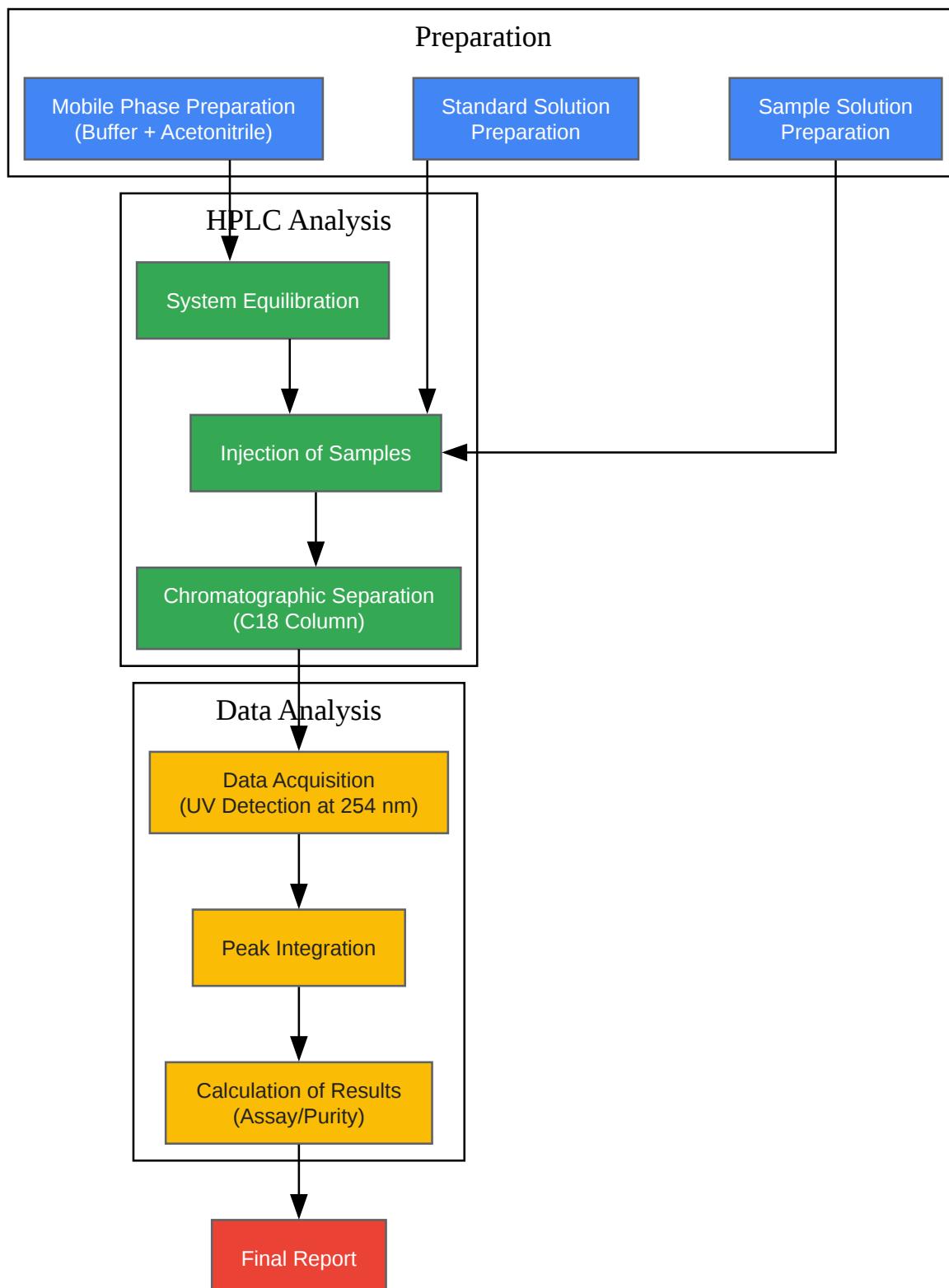
- Degassing: Degas the mobile phase mixture for at least 15 minutes using a suitable method such as sonication or vacuum filtration through a 0.45 μm membrane filter to prevent pump cavitation and baseline noise.[\[7\]](#)
- Standard Stock Solution (1000 $\mu\text{g}/\text{mL}$): Accurately weigh approximately 25 mg of **4-Methoxy-N-methylaniline hydrochloride** reference standard into a 25 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase.
- Working Standard Solution (100 $\mu\text{g}/\text{mL}$): Pipette 5 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the mobile phase.
- Sample Stock Solution (1000 $\mu\text{g}/\text{mL}$): Accurately weigh approximately 25 mg of the **4-Methoxy-N-methylaniline hydrochloride** sample into a 25 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase.
- Working Sample Solution (100 $\mu\text{g}/\text{mL}$): Pipette 5 mL of the Sample Stock Solution into a 50 mL volumetric flask and dilute to volume with the mobile phase.
- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject 10 μL of the blank (mobile phase), followed by the standard solution and then the sample solution.
- Record the chromatograms and integrate the peak area for the main analyte peak.

To ensure the validity of the analytical results, perform system suitability tests before sample analysis.

Parameter	Acceptance Criteria
Tailing Factor	Not more than 2.0
Theoretical Plates	Not less than 2000
%RSD of Peak Areas	Not more than 2.0% (for 5 replicate injections of the standard)

Workflow Diagram

The following diagram illustrates the experimental workflow for the HPLC analysis of **4-Methoxy-N-methylaniline hydrochloride**.

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Caption: Experimental workflow for the HPLC analysis of **4-Methoxy-N-methylaniline hydrochloride**.

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